

5-Ethoxy-1H-pyrazole-3-carboxylic Acid: Biological Activity & Validation Guide

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Compound of Interest

Compound Name: 5-Ethoxy-1H-pyrazole-3-carboxylic acid

CAS No.: 89831-43-6

Cat. No.: B3165293

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Executive Summary & Core Directive

5-Ethoxy-1H-pyrazole-3-carboxylic acid (CAS 89831-43-6) is not merely a chemical building block; it is a privileged scaffold in medicinal chemistry. It serves as a critical bioisostere for Nicotinic Acid (Niacin), offering a pathway to develop GPR109A (HCA2) agonists with reduced side effects (e.g., flushing) and Neprilysin (NEP) inhibitors for hypertension.

This guide moves beyond basic physical properties to validate the biological utility of this scaffold. We compare its performance against standard reference compounds (Niacin, Acipimox) and detail the experimental protocols required to validate the activity of derivatives synthesized from this core.

Key Biological Applications

Target System	Therapeutic Area	Mechanism of Action	Role of 5-Ethoxy Scaffold
GPR109A (HCA2)	Dyslipidemia, Inflammation	G i-coupled receptor agonism; inhibition of lipolysis.	Pharmacophore: Carboxylic acid binds Arg251; Ethoxy group fills hydrophobic pocket.
Neprilysin (NEP)	Hypertension, Heart Failure	Inhibition of natriuretic peptide degradation.	Zinc-Binding Group (ZBG): Precursor to N-terminal amides that chelate active site Zn^{2+} .
O-GlcNAcase (OGA)	Neurodegeneration	Inhibition of protein desugarization.	Linker/Headgroup: Modulates potency and BBB permeability.

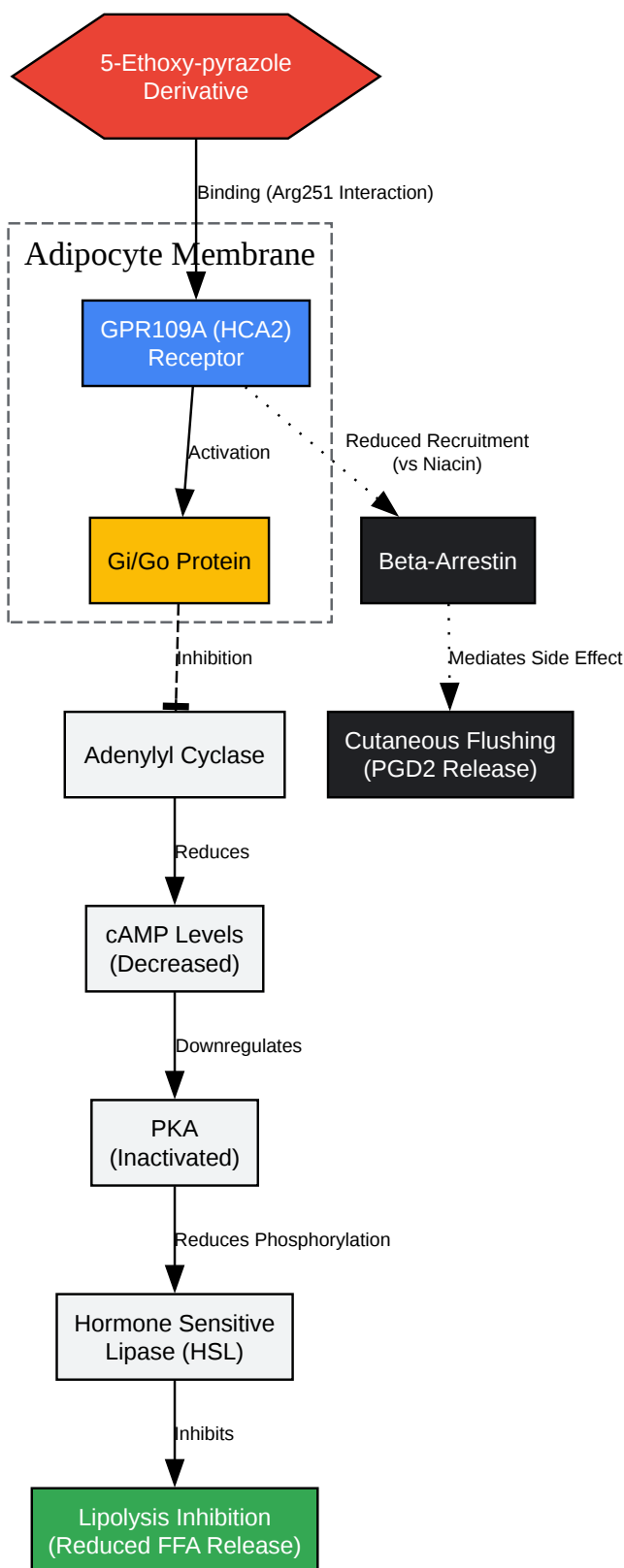
Mechanism of Action & Signaling Pathways[1]

The biological value of **5-ethoxy-1H-pyrazole-3-carboxylic acid** lies in its ability to engage the GPR109A receptor (also known as HCA2). Unlike Niacin, which causes cutaneous flushing via

-arrestin/PGD2 pathways, pyrazole derivatives can be engineered to be biased agonists—selectively activating the G-protein pathway (therapeutic) while minimizing

-arrestin recruitment (side effect).

GPR109A Signaling Pathway Diagram



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Figure 1: Mechanism of GPR109A activation by pyrazole derivatives. Note the potential for "Biased Agonism" to separate lipolysis inhibition from flushing.[1]

Comparative Analysis: Scaffold Performance

When selecting a starting material for HCA2 agonists, the substituent at the 5-position is critical for potency and physicochemical properties.

Table 1: 5-Substituted Pyrazole-3-Carboxylic Acid Scaffold Comparison

Feature	5-Ethoxy- (This Product)	5-Methyl- (Standard)	5-H (Unsubstituted)	Niacin (Reference)
Lipophilicity (cLogP)	~1.6 (Optimal)	~0.6	~0.2	0.8
GPR109A Potency (Est.)	High (nM range)	Moderate	Low	Moderate (M)
Metabolic Stability	High (Ether linkage)	Moderate (Oxidation prone)	High	High
Flushing Potential	Reduced (Biased signaling potential)	High	N/A	Very High
Primary Use	Lead Optimization	Initial Screening	Negative Control	Clinical Drug

Expert Insight: The 5-ethoxy group provides a steric bulk that fits the hydrophobic pocket adjacent to the orthosteric binding site of GPR109A better than the methyl group. This often results in a 10-100x increase in potency for derivatives compared to the unsubstituted parent [1, 3].

Biological Validation Protocols

To validate the activity of molecules synthesized from **5-ethoxy-1H-pyrazole-3-carboxylic acid**, the following protocols are industry standards.

Protocol A: Synthesis of Test Ligand (Amide Coupling)

Before biological testing, the carboxylic acid is typically derivatized to enhance cell permeability or target specificity.

- Dissolution: Dissolve **5-ethoxy-1H-pyrazole-3-carboxylic acid** (1.0 eq) in DMF.
- Activation: Add HATU (1.2 eq) and DIPEA (2.0 eq). Stir for 15 min at RT.
- Coupling: Add amine partner (e.g., 4-aminobiphenyl for GPR109A potency).
- Reaction: Stir 4-12h; monitor by LC-MS.
- Purification: Isolate via HPLC. Result: Active Test Ligand.

Protocol B: GPR109A cAMP Inhibition Assay (In Vitro)

Objective: Measure the functional potency (EC50) of the derivative in reducing cAMP levels.

Materials:

- CHO-K1 cells stably expressing human GPR109A.
- Forskolin (to stimulate cAMP).
- HTRF cAMP Detection Kit (Cisbio or PerkinElmer).

Step-by-Step Workflow:

- Cell Seeding: Plate 10,000 cells/well in a 384-well low-volume plate.
- Compound Addition: Add serial dilutions of the 5-ethoxy-pyrazole derivative (Start: 10 M, 1:3 dilution).
- Stimulation: Add 10

M Forskolin to all wells (induces cAMP spike).

- Incubation: Incubate for 30 minutes at 37°C.
- Lysis/Detection: Add HTRF lysis buffer containing anti-cAMP-cryptate and cAMP-d2 antibody.
- Readout: Measure fluorescence ratio (665/620 nm) after 1 hour.
- Analysis: Plot dose-response curve.
 - Validation Criteria: Reference Niacin EC50 should be ~100 nM. High-quality pyrazole derivatives often achieve EC50 < 20 nM [3].

Protocol C: Lipolysis Inhibition Assay (Ex Vivo)

Objective: Confirm physiological relevance in adipocytes.

- Isolation: Isolate primary adipocytes from rat epididymal fat pads.
- Treatment: Incubate cells with Isoproterenol (100 nM) to stimulate lipolysis (release of Free Fatty Acids/Glycerol).
- Inhibition: Co-treat with Test Compound (100 nM - 10 M).
- Measurement: Quantify Glycerol release in the supernatant using a colorimetric Glycerol Assay Kit.
- Result: A reduction in glycerol release confirms the anti-lipolytic mechanism.

Synthesis & Structural Validation

For researchers using CAS 89831-43-6 as a starting material, verifying the purity and tautomeric state is essential.

- ¹H NMR (DMSO-d6):

1.3 (t, 3H, CH₃), 4.1 (q, 2H, OCH₂), 6.0 (s, 1H, Pyrazole-H₄), 13.0 (br s, 1H, NH/COOH).

- Tautomerism: In solution, the 5-ethoxy-pyrazole exists in equilibrium. The carboxylic acid proton and the pyrazole NH are exchangeable.
- Storage: Store at 2-8°C under inert atmosphere (Argon) to prevent hydrolysis of the ethyl ether.

References

- Vertex Pharmaceuticals. (2007). Fluorinated pyrazole acids are agonists of the high affinity niacin receptor GPR109a. Bioorganic & Medicinal Chemistry Letters. [Link](#)
- Merck & Co. (2012). (1aR,5aR)-1a,3,5,5a-Tetrahydro-1H-2,3-diaza-cyclopropa[a]pentalene-4-carboxylic Acid (MK-1903): A Potent GPR109a Agonist. Journal of Medicinal Chemistry. [Link](#)
- Song, J.H., et al. (2015).[1] Discovery of 4-(phenyl)thio-1H-pyrazole Derivatives as Agonists of GPR109A. BMB Reports. [Link](#)
- PubChem. (2025).[2] Compound Summary: **5-ethoxy-1H-pyrazole-3-carboxylic acid** (CAS 89831-43-6).[3] National Library of Medicine. [Link](#)
- Google Patents. (2016). JP5833000B2 - Dual acting pyrazole antihypertensive drug. [Link](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. 1H-Pyrazole-3-carboxylic acid, 5-ethyl-, ethyl ester | C₈H₁₂N₂O₂ | CID 8027614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 89831-43-6|5-Ethoxy-1H-pyrazole-3-carboxylic acid|BLD Pharm [bldpharm.com]

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